

Potential Research Areas for 4-Bromo-4'-vinylbiphenyl: A Technical Guide

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Compound of Interest

Compound Name: 4-Bromo-4'-vinylbiphenyl

Cat. No.: B15250904

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Bromo-4'-vinylbiphenyl is a bifunctional organic molecule that holds significant promise as a versatile building block in several scientific domains, including polymer chemistry, materials science, and medicinal chemistry. Its structure, featuring a reactive vinyl group and a modifiable bromo-functionalized biphenyl backbone, allows for a wide range of chemical transformations, leading to the synthesis of novel materials and potentially bioactive compounds. This technical guide provides an in-depth overview of the synthesis, properties, and potential research applications of **4-Bromo-4'-vinylbiphenyl**, offering a roadmap for its exploration in academic and industrial research settings.

Physicochemical Properties and Spectroscopic Data

A thorough understanding of the physicochemical properties of **4-Bromo-4'-vinylbiphenyl** is essential for its application in various research areas. While a comprehensive experimental dataset is not fully available in the public domain, the following table summarizes the known quantitative data.

Property	Value	Reference
Melting Point	129 °C	[1]
Molecular Formula	C ₁₄ H ₁₁ Br	
Molecular Weight	259.14 g/mol	
¹ H NMR (CDCl ₃ , ppm)	5.25-5.85 (2H, 2d, vinyl CH ₂ =C), 6.65-6.80 (1H, 2d, vinyl CH=C), 7.40-7.60 (8H, m, aromatic)	[1]

Further experimental determination of properties such as boiling point, solubility in various organic solvents, and comprehensive spectroscopic data (¹³C NMR, IR, Mass Spectrometry) is a recommended preliminary research step.

Synthesis and Polymerization

The synthesis of **4-Bromo-4'-vinylbiphenyl** can be readily achieved through a two-step process, making it an accessible monomer for further investigation.[1]

Experimental Protocol: Synthesis of 4-Bromo-4'-vinylbiphenyl[1]

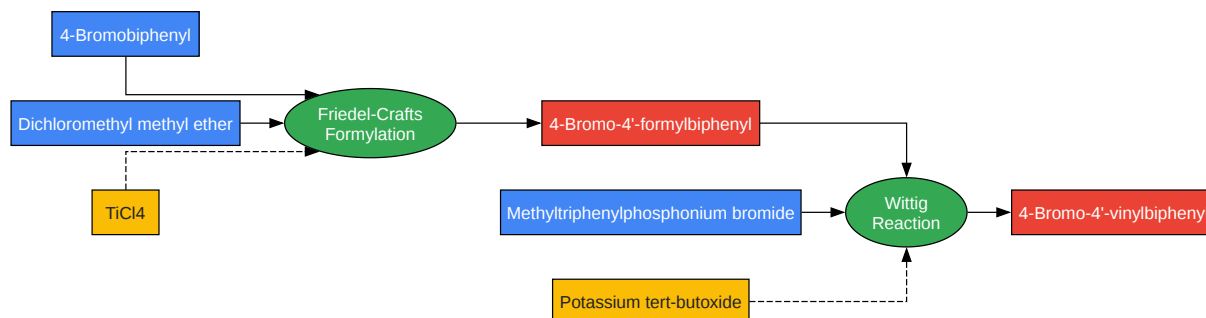
Step 1: Synthesis of 4-Bromo-4'-formylbiphenyl

- Under a dry nitrogen atmosphere, add titanium tetrachloride (TiCl₄) to a stirred solution of 4-bromobiphenyl in absolute dichloromethane at 0 °C.
- To this mixture, add dichloromethyl methyl ether dropwise.
- Allow the reaction mixture to slowly warm to room temperature and stir for 24 hours.
- Pour the mixture into ice-cold water with rapid stirring.
- Extract the aqueous mixture with diethyl ether.
- Dry the combined organic extracts over anhydrous sodium sulfate.

- Remove the solvent under vacuum and purify the residue by flash chromatography on silica gel using benzene as the eluent.
- Crystallize the product from ethanol to yield 4-bromo-4'-formylbiphenyl.

Step 2: Synthesis of **4-Bromo-4'-vinylbiphenyl** (Wittig Reaction)

- Under a dry nitrogen atmosphere, prepare a suspension of potassium tert-butoxide and methyltriphenylphosphonium bromide in absolute tetrahydrofuran (THF) containing a catalytic amount of 18-crown-6 at 0 °C.
- To this cooled and stirred suspension, add a solution of 4-bromo-4'-formylbiphenyl in absolute THF dropwise.
- Stir the reaction mixture for an additional 2 hours at room temperature.
- Filter the suspension and wash the solid with THF.
- Evaporate the combined filtrate to dryness.
- Treat the residue with dry ether, stir, and filter.
- Pass the filtrate through a pad of neutral alumina and wash with ether.
- Evaporate the combined organic phase to dryness and recrystallize the residue from isopropanol to obtain **4-Bromo-4'-vinylbiphenyl**.



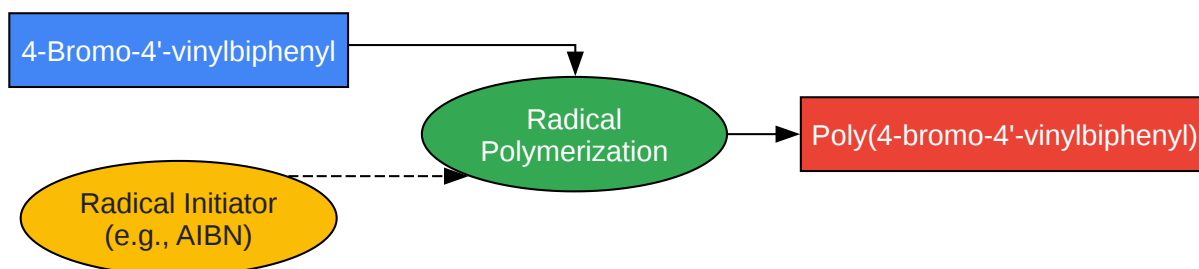
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Caption: Synthetic pathway to **4-Bromo-4'-vinylbiphenyl**.

Polymerization

4-Bromo-4'-vinylbiphenyl readily undergoes polymerization to form poly(**4-bromo-4'-vinylbiphenyl**), a functional polymer with accessible bromophenyl residues for post-polymerization modification.^[1]

- Prepare a solution of **4-Bromo-4'-vinylbiphenyl** in an appropriate solvent (e.g., THF).
- Add a radical initiator (e.g., AIBN).
- Heat the reaction mixture under a nitrogen atmosphere for 2-3 hours.
- Pour the reaction mixture into an excess of methanol to precipitate the polymer.
- Purify the polymer by repeated dissolution in THF and reprecipitation in methanol.
- Dry the polymer at 50 °C under reduced pressure to a constant weight.



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Caption: Polymerization of **4-Bromo-4'-vinylbiphenyl**.

Potential Research Areas

The unique bifunctional nature of **4-Bromo-4'-vinylbiphenyl** opens up several avenues for further research.

Advanced Polymer Architectures and Functional Materials

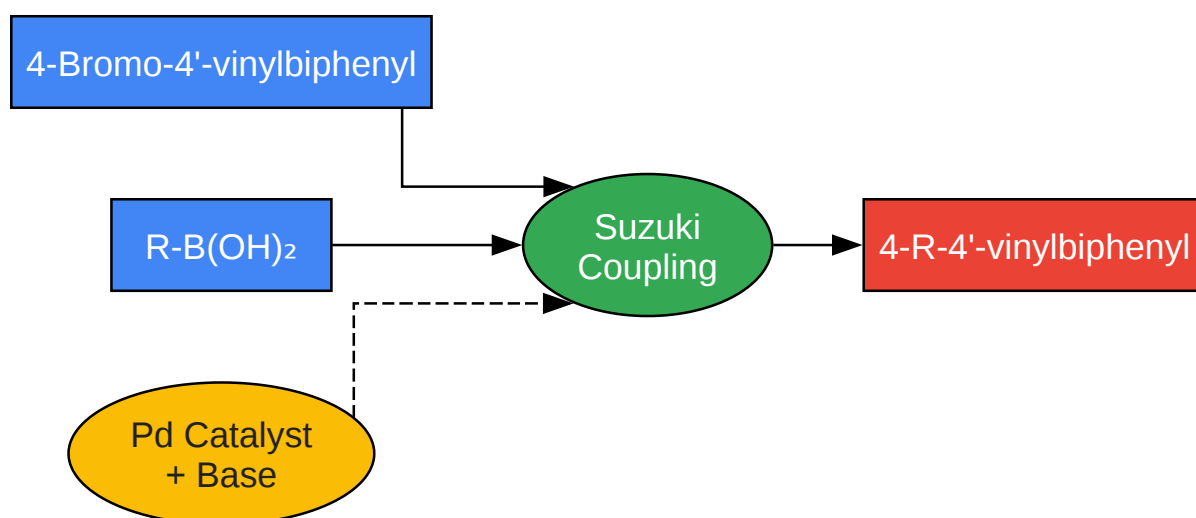
The presence of the bromo group on the polymer backbone of poly(**4-bromo-4'-vinylbiphenyl**) provides a reactive handle for a variety of post-polymerization modifications. This allows for the synthesis of a diverse range of functional polymers with tailored properties.

- Potential Research Directions:
 - Grafting Polymers: Utilize the bromo groups as initiation sites for atom transfer radical polymerization (ATRP) or other controlled polymerization techniques to create well-defined graft copolymers.
 - Functional Group Transformation: Convert the bromo groups into other functionalities such as amines, azides, or phosphines to create polymers for applications in catalysis, sensing, or as ligands for metal complexes.
 - Cross-linked Materials: Employ the vinyl groups in copolymerizations with divinyl monomers to produce cross-linked networks with tunable mechanical and thermal properties.

Organic Synthesis and Cross-Coupling Reactions

4-Bromo-4'-vinylbiphenyl is an ideal substrate for palladium-catalyzed cross-coupling reactions, enabling the synthesis of complex molecular architectures.

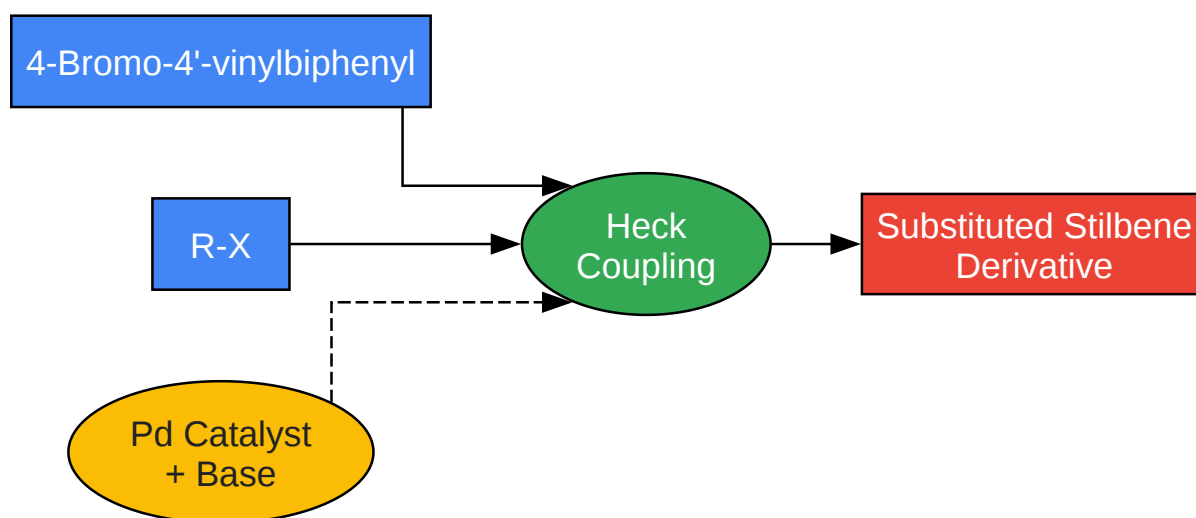
- Suzuki Coupling: The carbon-bromine bond can readily participate in Suzuki coupling reactions with various boronic acids or esters. This allows for the introduction of a wide range of aryl, heteroaryl, or alkyl substituents at the 4-position of the biphenyl system.



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Caption: Suzuki coupling of **4-Bromo-4'-vinylbiphenyl**.

- Heck Coupling: The vinyl group is a suitable partner for Heck coupling reactions with aryl or vinyl halides. This reaction can be used to extend the conjugation of the molecule, leading to the formation of stilbene-like structures.



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Caption: Heck coupling of **4-Bromo-4'-vinylbiphenyl**.

- Potential Research Directions:
 - Synthesis of Novel Conjugated Molecules: Systematically explore a range of coupling partners in both Suzuki and Heck reactions to synthesize a library of novel conjugated molecules with interesting photophysical properties.
 - Development of Asymmetric Catalysis: Investigate the use of chiral ligands in these coupling reactions to achieve enantioselective synthesis of chiral biphenyl derivatives.

Materials Science: Liquid Crystals and Organic Electronics

The rigid biphenyl core is a common structural motif in liquid crystals and organic electronic materials. By functionalizing **4-Bromo-4'-vinylbiphenyl**, it is possible to create new materials with tailored properties for these applications.

- Potential Research Directions:
 - Liquid Crystals: Synthesize derivatives with long alkyl chains or other mesogenic groups to investigate their liquid crystalline properties. The ability to polymerize the vinyl group could lead to the formation of liquid crystal polymers.

- Organic Light-Emitting Diodes (OLEDs): The biphenyl core can be incorporated into hole-transporting or emissive materials for OLEDs. The vinyl group allows for polymerization to form processable materials for device fabrication.

Medicinal Chemistry and Drug Discovery

While there is currently no specific data on the biological activity of **4-Bromo-4'-vinylbiphenyl**, the biphenyl scaffold is present in numerous biologically active compounds. The vinyl and bromo groups offer handles for the synthesis of a diverse library of compounds for biological screening.

- Potential Research Directions:
 - Library Synthesis and Screening: Utilize the cross-coupling reactions described above to synthesize a library of derivatives and screen them for various biological activities, such as anticancer, anti-inflammatory, or antimicrobial properties.
 - Bioisosteric Replacement: In known biphenyl-containing drugs, the **4-bromo-4'-vinylbiphenyl** moiety could be explored as a novel scaffold to potentially improve pharmacokinetic or pharmacodynamic properties.
 - Toxicity Studies: Given the general concerns about polybrominated biphenyls (PBBs), it is crucial to conduct thorough toxicological evaluations of any newly synthesized derivatives intended for biological applications.

Conclusion

4-Bromo-4'-vinylbiphenyl is a readily accessible and highly versatile building block with significant untapped potential. Its dual functionality allows for exploration in advanced polymer synthesis, the creation of novel conjugated systems for materials science, and the generation of compound libraries for drug discovery. The detailed experimental protocols and outlined research areas in this guide provide a solid foundation for researchers to unlock the full potential of this promising molecule. Further investigation into its complete physicochemical characterization and its reactivity in a broader range of chemical transformations will undoubtedly lead to exciting discoveries and innovations.

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References

- 1. tandfonline.com [tandfonline.com]
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